

Personal protective equipment for handling PCTR3

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Compound of Interest

Compound Name: PCTR3

Cat. No.: B3026358

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Essential Safety and Handling Guide for PCTR3

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **PCTR3**. This document provides immediate, procedural guidance to ensure the safe and effective use of **PCTR3** in your laboratory operations.

Immediate Safety and Personal Protective Equipment (PPE)

PCTR3 is supplied as a solution in ethanol, a highly flammable liquid.^[1] The primary operational risks are associated with the solvent. Adherence to the following personal protective equipment (PPE) protocols is mandatory to ensure user safety and prevent exposure.

Recommended Personal Protective Equipment

| PPE Category | Item | Specifications & Use |
|------------------------|---|--|
| Hand Protection | Chemical-resistant gloves | Nitrile or latex gloves are suitable. The glove material should be impermeable and resistant to the product. Always check with the glove manufacturer for specific recommendations.[1] |
| Eye & Face Protection | Safety glasses with side shields or goggles | Essential to protect against splashes. A face shield should be worn in addition to safety glasses or goggles when there is a significant splash hazard. [1] |
| Skin & Body Protection | Laboratory coat | A flame-retardant lab coat is recommended when working with flammable materials.[1] Ensure it is fully buttoned. |
| Respiratory Protection | Not generally required | Use only in a well-ventilated area. If ventilation is insufficient, a suitable respirator may be necessary. [2] |

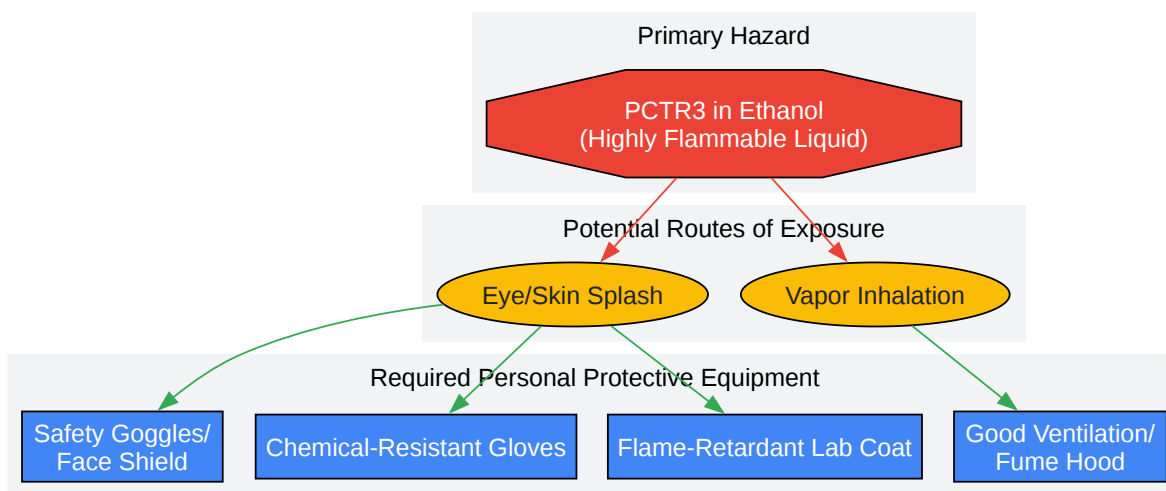
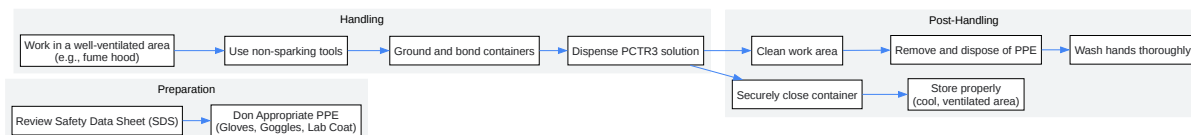
Operational and Handling Plan

Safe handling of **PCTR3** requires stringent adherence to protocols designed to mitigate the risks associated with its ethanol solvent.

Storage and Handling Procedures

- Storage: Store the container tightly closed in a cool, dry, and well-ventilated area.[3][4] Keep away from heat, sparks, open flames, and other ignition sources.[1][3][4] Do not smoke in the vicinity.[1][3][4] Ground and bond the container and receiving equipment to prevent static discharge.[4]

- Handling: Use only non-sparking tools.[4] Avoid contact with skin and eyes.[1] Do not breathe vapors.[3] Wash hands thoroughly after handling.[1]



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